

Application Note: Biocatalytic Synthesis of Chiral 1-Phenoxy-1-phenylpropan-2-ol[1]

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Compound of Interest

Compound Name: 1-Phenoxy-1-phenylpropan-2-one

CAS No.: 35855-75-5

Cat. No.: B13945237

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-Phenoxy Ketones Target Molecule: (1R, 2S)-1-phenoxy-1-phenylpropan-2-ol (and stereoisomers)[1]

Executive Summary

The preparation of 1-phenoxy-1-phenylpropan-2-ol presents a stereochemical challenge due to the presence of two contiguous chiral centers: the

-carbon (bearing the phenoxy and phenyl groups) and the

-carbon (the alcohol).[1] Traditional reduction of the corresponding ketone, **1-phenoxy-1-phenylpropan-2-one**, often yields a mixture of four stereoisomers (two diastereomers, each a racemate).[1]

This protocol describes a Biocatalytic Dynamic Kinetic Resolution (DKR) strategy. By exploiting the acidity of the benzylic

-proton, we can racemize the substrate in situ while a stereoselective Ketoreductase (KRED) selectively reduces one enantiomer of the ketone to a single diastereomer of the alcohol. This "deracemization" transforms a racemic starting material into a product with high enantiomeric

excess (

) and diastereomeric ratio (

).

Scientific Mechanism & Pathway[2][3][4][5][6]

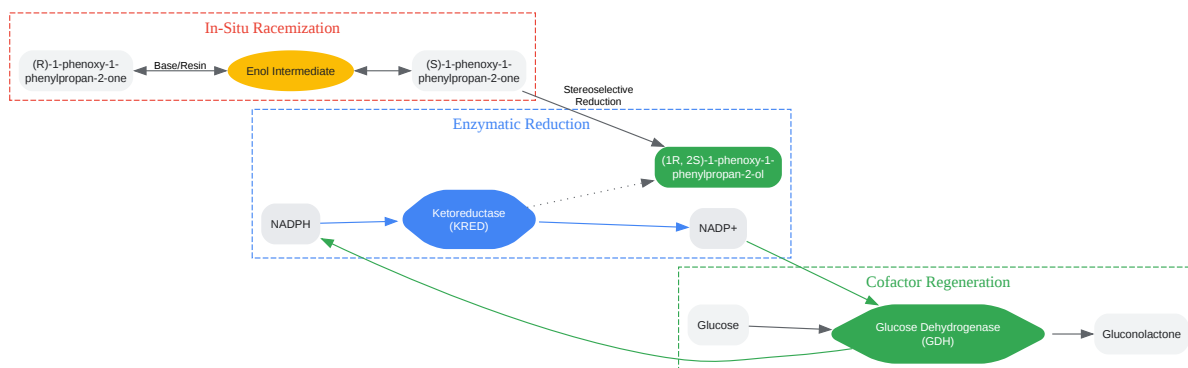
The Challenge: Steric Bulk and Stereocontrol

The substrate, **1-phenoxy-1-phenylpropan-2-one**, is bulky.[1] The enzyme active site must accommodate a phenyl group, a phenoxy group, and a methyl group.

- Kinetic Resolution (KR): Max theoretical yield 50%. The enzyme reduces one enantiomer fast; the other accumulates.
- Dynamic Kinetic Resolution (DKR): Max theoretical yield 100%. The unreactive ketone enantiomer spontaneously isomerizes (racemizes) to the reactive one faster than the reduction rate (
-).

Reaction Pathway Visualization

The following diagram illustrates the coupled enzymatic system. The KRED performs the reduction, while a Glucose Dehydrogenase (GDH) recycles the cofactor (NADPH). The critical racemization step occurs chemically (base-catalyzed) or spontaneously.[1]



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Caption: DKR Pathway coupling chemical racemization of the ketone with stereoselective enzymatic reduction.[1]

Experimental Protocols

Protocol 1: Substrate Preparation & Enzyme Screening

Objective: Identify a KRED variant with activity toward the bulky **1-phenoxy-1-phenylpropan-2-one** and desired stereoselectivity.[1]

Materials:

- Substrate: **1-phenoxy-1-phenylpropan-2-one** (Synthesized via -bromination of phenylacetone followed by phenolysis).[1]

- Enzyme Panel: Commercial KRED screening kit (e.g., Codexis, Johnson Matthey) or in-house expression (e.g., *Lactobacillus kefir*, *Candida parapsilosis* ADHs).
- Cofactor Mix: NADP⁺ (1.0 mM), Glucose (100 mM), GDH (5 U/mL).
- Buffer: 100 mM Potassium Phosphate (KPi), pH 7.0.

Workflow:

- Stock Preparation: Dissolve substrate in DMSO (50 mg/mL).
- Plate Setup: In a 96-well deep-well plate, dispense:
 - 450 μ L Cofactor Mix in Buffer.
 - 10 μ L Enzyme lysate/powder (approx. 1-5 mg/mL final).[\[1\]](#)
 - 10 μ L Substrate Stock (Final conc: $\sim$ 1 g/L).
- Incubation: Seal and shake at 30°C, 600 rpm for 24 hours.
- Quenching: Add 500 μ L Ethyl Acetate (EtOAc) to each well. Vortex vigorously.
- Analysis: Centrifuge to separate phases. Analyze organic layer via Chiral HPLC (see Section 4).

Selection Criteria:

- Conversion: >20% (indicates enzyme accepts bulky substrate).
- Stereoselectivity: >95%
(diastereomeric excess) and >99%

Protocol 2: Optimization for Dynamic Kinetic Resolution (DKR)

Objective: Balance the rate of racemization (

) with the rate of reduction (

).

- Issue: If pH is too low, racemization is slow -> Yield stops at 50% (Kinetic Resolution).[\[1\]](#)
- Issue: If pH is too high, enzyme denatures or spontaneous non-selective reduction occurs.

Optimization Matrix:

Parameter	Range Tested	Rationale
pH	7.0 - 9.0	Higher pH accelerates enolization (racemization) of the -proton. [1]
Co-solvent	DMSO, IPA, MeOH (5-20%)	Improves solubility of the hydrophobic substrate; IPA can act as H-donor for some ADHs. [1]
Resin	Anion Exchange (e.g., Lewatit MP62)	Basic resins can catalyze racemization without raising bulk pH, protecting the enzyme.
Temperature	30°C - 45°C	Higher T increases but may destabilize enzyme. [1]

Step-by-Step DKR Protocol:

- Reaction Mix (10 mL scale):
 - Buffer: 100 mM Tris-HCl or KPi, pH 8.5 (favors racemization).
 - Substrate: 50 mg (5 g/L) **1-phenoxy-1-phenylpropan-2-one** dissolved in 0.5 mL DMSO.

- Cofactor System: 20 mg NADP+, 200 mg Glucose, 50 U GDH.
- Catalyst: 50 mg Selected KRED (lyophilized powder).
- Additive: 100 mg Anion Exchange Resin (optional, if pH 8.5 is insufficient).
- Execution:
 - Add buffer, glucose, and GDH to a 20 mL vial.
 - Add KRED and equilibrate at 35°C.
 - Add substrate solution dropwise.[\[1\]](#)
 - Shake at 250 rpm.
- Monitoring:
 - Sample 50 µL every 2 hours. Extract with EtOAc.[\[1\]](#)
 - Check HPLC for Conversion vs. Time.[\[1\]](#)
 - Success Indicator: Conversion exceeds 50% while maintaining high
 . This proves DKR is active.[\[1\]](#)

Protocol 3: Scale-Up and Isolation

Objective: Produce gram-scale quantity for characterization.

- Vessel: 250 mL round-bottom flask with overhead stirrer.
- Composition:
 - 100 mL Buffer (KPi, pH 8.0).
 - 1.0 g Substrate (dissolved in 5 mL DMSO).
 - Cofactor recycling system (optimized from Protocol 2).

- KRED loading: 1-2 wt% relative to substrate.[\[1\]](#)
- Process Control:
 - Monitor pH; maintain at 8.0 using 1M NaOH (titrator) as gluconic acid is produced.
 - Run for 24-48 hours until conversion >95%.
- Work-up:
 - Saturate aqueous phase with NaCl (brine).
 - Extract 3x with Methyl tert-butyl ether (MTBE) or Ethyl Acetate.[\[1\]](#)
 - Dry organic phase over

, filter, and concentrate in vacuo.
- Purification:
 - If

is high (>98%), simple recrystallization (Hexane/EtOAc) may suffice.
 - Otherwise, flash chromatography (Silica, Hexane:EtOAc 9:1).

Analytical Methods

Data Presentation: All results should be tabulated comparing Conversion (%), Diastereomeric Ratio (

), and Enantiomeric Excess (

).

HPLC Method:

- Instrument: Agilent 1200 or equivalent with DAD.
- Column: Chiralcel OD-H or AD-H (250 x 4.6 mm, 5 μ m).[\[1\]](#)

- Mobile Phase: Hexane : Isopropanol (90 : 10).
- Flow Rate: 1.0 mL/min.[1][2]
- Temperature: 25°C.
- Detection: UV @ 254 nm (Phenyl absorption) and 210 nm.
- Retention Times (Hypothetical):
 - (1R, 2S)-Isomer: 12.5 min[1]
 - (1S, 2R)-Isomer: 14.2 min[1]
 - (1R, 2R)-Isomer: 16.8 min[1]
 - (1S, 2S)-Isomer: 18.5 min
 - Ketone: 8.0 min[1]

Troubleshooting & Expert Tips

- Low Conversion (<50%):
 - Cause: Product inhibition or enzyme deactivation.[1]
 - Fix: Add a biphasic system (overlay with 20% isooctane) to act as a product sink, or check enzyme stability at the operating pH.
- Poor Stereoselectivity (Low):
 - Cause: Background chemical reduction or non-selective enzyme.[1]
 - Fix: Ensure no metal contaminants are present (add EDTA). Screen more diverse KREDs.
- Stalled DKR (Conversion stuck at 50%):

- Cause: Racemization is too slow.[1]
- Fix: Increase pH slightly, add basic resin, or use a "coupled" DKR where a second enzyme (racemase) is used, though chemical racemization is preferred for this substrate.

References

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(Note: The specific biocatalytic reduction of **1-phenoxy-1-phenylpropan-2-one** is an advanced application derived from the general principles of bulky ketone DKR described in Ref 1 and 2.)

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